

# Proper Disposal of Swertianolin: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Swertianolin

Cat. No.: B1682846

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For immediate reference, treat **Swertianolin** as a hazardous chemical waste. Do not dispose of it in regular trash or down the drain. This procedural guide provides essential safety and logistical information for the proper disposal of **Swertianolin**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

## Chemical Safety and Hazard Information

**Swertianolin** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statement:

- H302: Harmful if swallowed[1]

This corresponds to an Acute Toxicity classification of Category 4.[1] Adherence to proper handling and disposal protocols is mandatory to mitigate risks.

## Quantitative Data Summary

For safe handling and disposal, please refer to the following information:

| Identifier                             | Value                                                                                            | Source     |
|----------------------------------------|--------------------------------------------------------------------------------------------------|------------|
| GHS Hazard Code                        | H302                                                                                             | PubChem[1] |
| GHS Precautionary Statement (Disposal) | P501: Dispose of contents/container to an approved waste disposal plant.                         | PubChem[1] |
| Appearance                             | Solid                                                                                            | Arctom     |
| Storage                                | 4°C, protect from light. In solvent: -80°C for 6 months; -20°C for 1 month (protect from light). | Arctom     |

## Step-by-Step Disposal Protocol

Follow these steps to ensure the safe disposal of **Swertianolin** and its containers. This protocol is based on general laboratory chemical waste guidelines and the specific hazard information available for **Swertianolin**.

### 1. Personal Protective Equipment (PPE):

- Before handling **Swertianolin**, ensure you are wearing appropriate PPE, including:
  - Safety goggles
  - Lab coat
  - Nitrile gloves

### 2. Waste Collection - Solid **Swertianolin**:

- Collect waste **Swertianolin** powder in a dedicated, properly labeled hazardous waste container.
- The container must be made of a material compatible with the chemical and have a secure, tight-fitting lid.

- Do not mix **Swertianolin** with other incompatible chemical wastes.

### 3. Waste Collection - Contaminated Materials:

- Any materials contaminated with **Swertianolin**, such as weighing paper, pipette tips, and gloves, should be placed in the same dedicated hazardous waste container.

### 4. Labeling the Waste Container:

- Clearly label the hazardous waste container with the following information:
  - "Hazardous Waste"
  - "**Swertianolin**"
  - Hazard identification: "Acute Toxicity" or "Harmful if Swallowed"
  - Accumulation start date
  - Your name, laboratory, and contact information

### 5. Storage of Waste:

- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is secure and away from general laboratory traffic.

### 6. Disposal of Empty Containers:

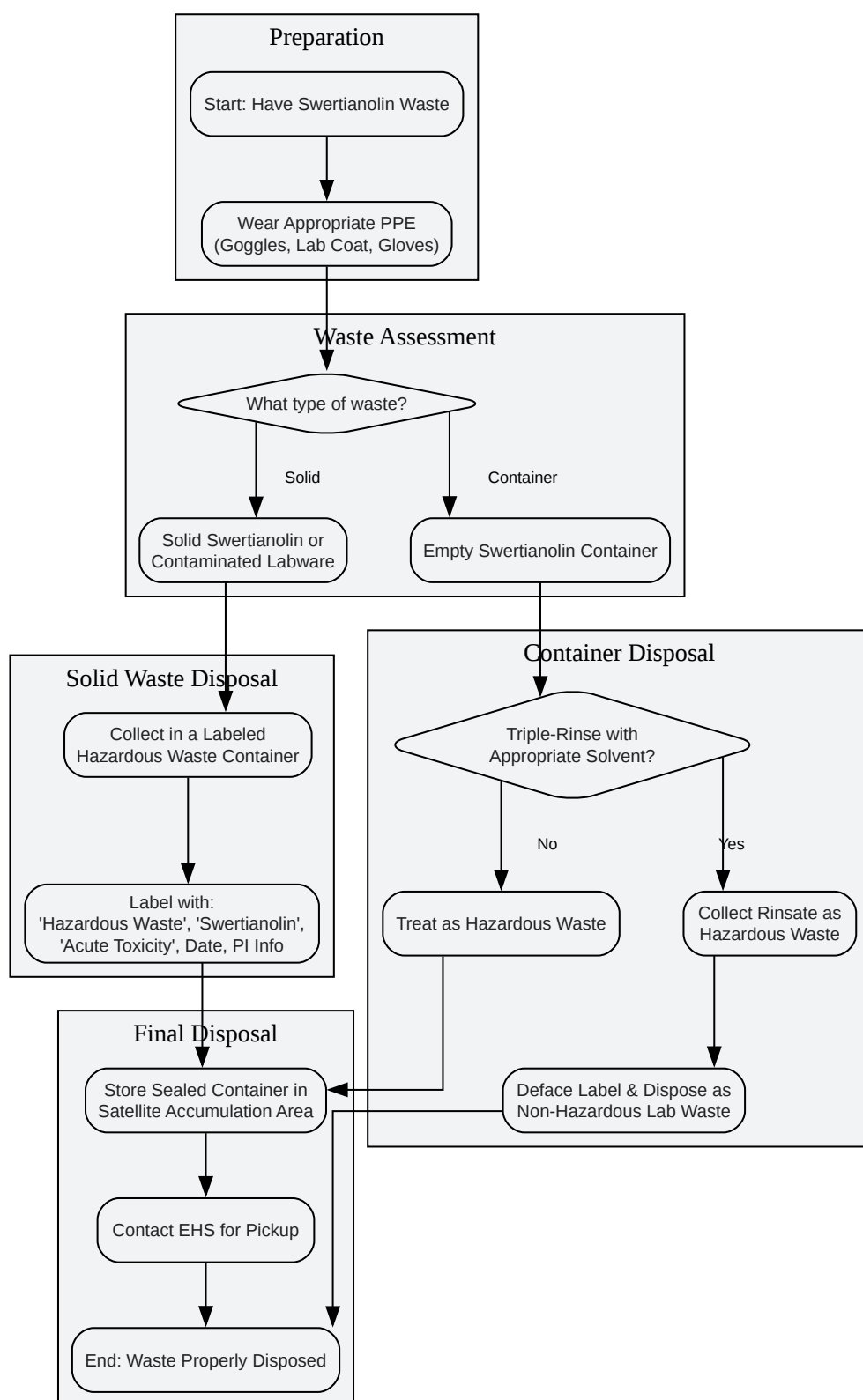
- An empty container that has held **Swertianolin** must be managed as hazardous waste unless it is triple-rinsed.
- To triple-rinse, use a solvent capable of dissolving **Swertianolin**. Collect all rinsate as hazardous chemical waste.
- After triple-rinsing, deface the original label and dispose of the container according to your institution's guidelines for non-hazardous lab glass or plastic.

#### 7. Arranging for Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste container.
- Do not attempt to dispose of the waste through a third-party vendor without consulting your EHS department.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Swertianolin**.



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Caption: Workflow for the proper disposal of **Swertianolin** waste.

Disclaimer: This document provides general guidance. Researchers, scientists, and drug development professionals must always consult and adhere to their institution's specific Environmental Health and Safety (EHS) policies and local regulations for chemical waste disposal.

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## References

- 1. Swertianolin | C<sub>20</sub>H<sub>20</sub>O<sub>11</sub> | CID 5281662 - PubChem [pubchem.ncbi.nlm.nih.gov]
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